

# Technical Guide on the Safe Handling of trans-5-Decen-1-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *trans-5-Decen-1-ol*

Cat. No.: B107414

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **trans-5-Decen-1-ol** (CAS No: 56578-18-8). The information is intended to guide laboratory and manufacturing personnel in the safe use, storage, and disposal of this chemical.

## Chemical and Physical Properties

**trans-5-Decen-1-ol** is an aliphatic alcohol with a characteristic floral, rosy, or waxy aroma.<sup>[1]</sup> It is a combustible liquid and requires careful handling to prevent ignition.<sup>[2]</sup>

Property	Value	Citation(s)
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O	[3][4][5]
Molecular Weight	156.27 g/mol	[4][5][6]
Appearance	Colorless to pale yellow, clear liquid	[1][3][7]
Boiling Point	113-118 °C at 11 mmHg95-96 °C at 2 Torr225.32 °C at 760 mmHg (estimated)	[3][6][7]
Flash Point	62 °C (143.6 °F) - closed cup	[2][6]
Density	0.85 g/mL	[3]
Refractive Index	n <sub>20</sub> /D 1.452 (lit.)	[3][6]
Solubility	Insoluble in water; Soluble in alcohol	[7]
Vapor Pressure	0.017 mmHg at 25 °C (estimated)	[7]

## Toxicological Information

The toxicological properties of **trans-5-Decen-1-ol** have not been fully investigated.[2] Therefore, it should be handled with care, assuming it may have potential health effects.

Hazard Class	Classification	Citation(s)
Acute Toxicity	No data available	
Skin Corrosion/Irritation	No data available, but avoid contact	[2]
Eye Damage/Irritation	No data available, but avoid contact	[2]
Sensitization	No information available	[2]
Carcinogenicity	No information available	[2]

## Hazard Identification and Classification

**trans-5-Decen-1-ol** is classified as a combustible liquid.[2]

Hazard	GHS Classification	Citation(s)
Flammability	Flammable Liquid, Category 4	[2]
Health Hazards	Not classified	[2]
Environmental Hazards	No information available	[2]

Signal Word: Warning[2]

Hazard Statements:

- H227: Combustible liquid[2]

## Experimental Protocols

Detailed methodologies for key toxicological and flammability assessments are outlined below. While specific results for **trans-5-Decen-1-ol** are not publicly available, these standard protocols are used to evaluate similar chemicals.

### Acute Oral Toxicity - OECD Test Guideline 420 (Fixed Dose Procedure)

This method is designed to assess the acute oral toxicity of a substance. It uses a stepwise procedure with a small number of animals.

- Principle: A fixed dose of the substance is administered to a group of animals of a single sex (typically female rats). The response determines if a higher or lower fixed dose is administered to the next group. This continues until the dose causing evident toxicity or mortality is identified.[8][9]
- Procedure:

- A sighting study is first performed with a single animal to determine the appropriate starting dose.[\[9\]](#)
- Animals are fasted before dosing.[\[8\]](#)
- The test substance is administered in a single dose by gavage.[\[8\]](#)
- Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[9\]](#)
- A gross necropsy is performed on all animals at the end of the study.[\[8\]](#)

## Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the substance is applied to a small area of the skin of an albino rabbit.[\[10\]](#) The untreated skin serves as a control.
- Procedure:
  - The substance (0.5 mL for liquids) is applied to a shaved area of the skin and covered with a gauze patch.[\[10\]](#)
  - The exposure period is typically 4 hours.[\[10\]](#)
  - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[\[10\]](#)
  - Observations are continued for up to 14 days to assess the reversibility of any effects.[\[10\]](#)

## Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This method assesses the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an albino rabbit.[\[11\]](#) The other eye remains untreated as a control.
- Procedure:
  - The test is initially performed on a single animal.[\[11\]](#)
  - The eye is examined for corneal opacity, iritis, conjunctival redness, and chemosis at 1, 24, 48, and 72 hours after application.[\[11\]](#)
  - If no severe irritation or corrosion is observed, the test may be confirmed in up to two additional animals.[\[11\]](#)
  - The observation period can extend up to 21 days to evaluate the reversibility of effects.[\[7\]](#)

## Flash Point Determination - ASTM D93 (Pensky-Martens Closed Cup Tester)

This method determines the flash point of petroleum products and other liquids.

- Principle: A sample of the liquid is heated in a closed cup at a controlled rate. A small flame is periodically introduced into the vapor space of the cup. The flash point is the lowest temperature at which the vapors ignite.[\[12\]](#)[\[13\]](#)
- Procedure:
  - The test cup is filled with the sample to a specified level.
  - The sample is heated and stirred at a prescribed rate.[\[12\]](#)
  - An ignition source is applied at regular temperature intervals.[\[12\]](#)
  - The temperature at which a flash is observed is recorded as the flash point.[\[12\]](#)

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to good industrial hygiene and safety practices is crucial when handling **trans-5-Decen-1-ol**.[\[2\]](#)

## Engineering Controls

- Ensure adequate ventilation, especially in confined areas.[\[2\]](#)
- Use in a well-ventilated place.[\[2\]](#)

## Personal Protective Equipment

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[2\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[2\]](#) Nitrile or neoprene gloves are generally recommended for handling organic chemicals.
- Respiratory Protection: In case of insufficient ventilation, wear a multi-purpose combination respirator cartridge.[\[6\]](#)

## First Aid Measures

### In case of Eye Contact

- Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[\[2\]](#)
- Get medical attention.[\[2\]](#)

### In case of Skin Contact

- Wash off immediately with plenty of water for at least 15 minutes.[\[2\]](#)
- Get medical attention if symptoms occur.[\[2\]](#)

### In case of Inhalation

- Remove to fresh air.[\[2\]](#)
- Get medical attention if symptoms occur.[\[2\]](#)

### In case of Ingestion

- Clean mouth with water and drink plenty of water afterwards.[\[2\]](#)
- Get medical attention if symptoms occur.[\[2\]](#)

## Fire and Explosion Hazard Data

**trans-5-Decen-1-ol** is a combustible liquid and presents a fire hazard.

Property	Value	Citation(s)
Flash Point	62 °C (143.6 °F) - closed cup	<a href="#">[2]</a> <a href="#">[6]</a>
Autoignition Temperature	No data available	<a href="#">[2]</a>
Explosion Limits	No data available	<a href="#">[2]</a>
Suitable Extinguishing Media	CO <sub>2</sub> , dry chemical, or foam	<a href="#">[2]</a>
Unsuitable Extinguishing Media	No information available	<a href="#">[2]</a>
Specific Hazards	Combustible material. Containers may explode when heated.	<a href="#">[2]</a>

## Accidental Release Measures

- Remove all sources of ignition.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)
- Use personal protective equipment as required.[\[2\]](#)
- For spills, sweep up and shovel into suitable containers for disposal.[\[2\]](#)

## Storage and Disposal

### Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)

- Keep away from heat, sparks, and flame.[2]
- Recommended storage temperature is 2-8°C.[6]

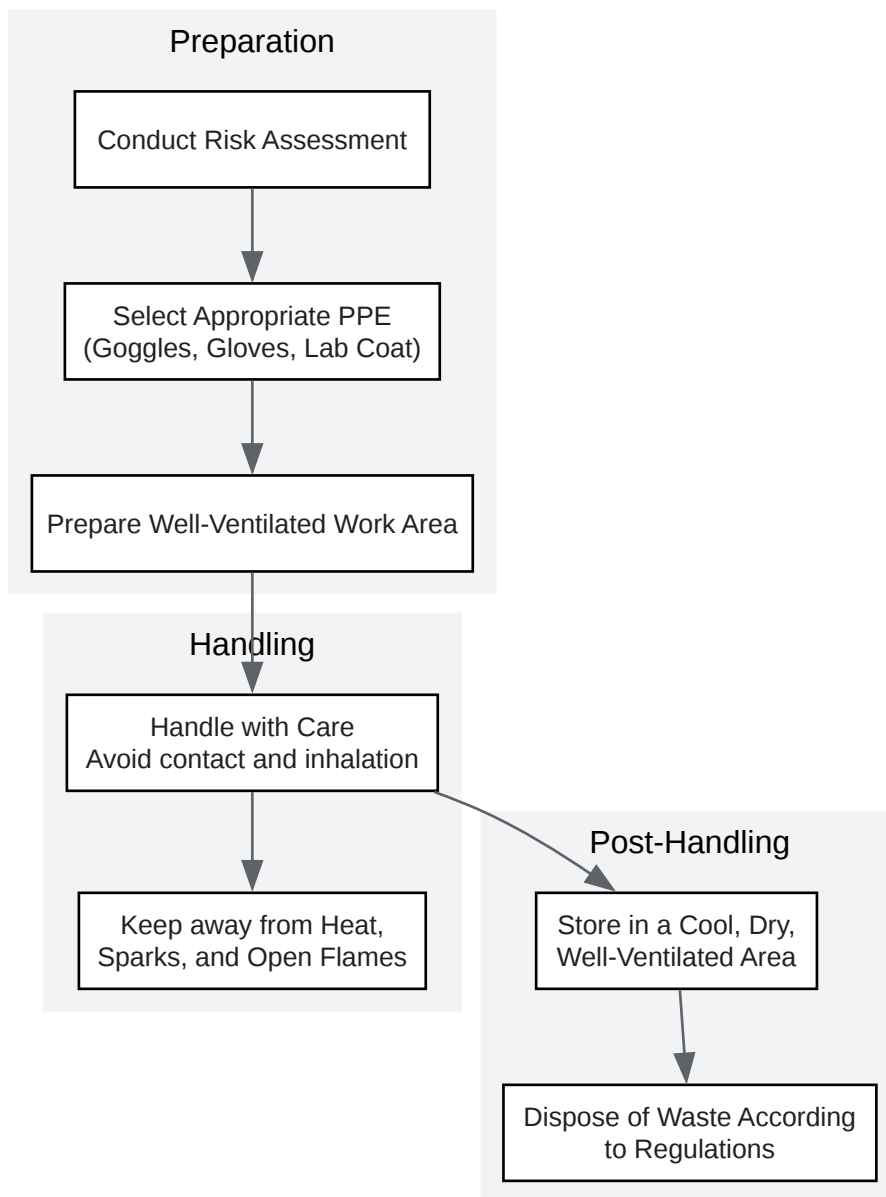
## Disposal

- Dispose of contents/container to an approved waste disposal plant.[2]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations.[2]

## Visualizations



## Workflow for Safe Handling of trans-5-Decen-1-ol



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Caption: A logical workflow for the safe handling of **trans-5-Decen-1-ol**.

Caption: A decision process for emergency response to incidents involving **trans-5-Decen-1-ol**.

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- To cite this document: BenchChem. [Technical Guide on the Safe Handling of trans-5-Decen-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107414#trans-5-decen-1-ol-safety-and-handling-precautions]

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